

In-Depth Technical Guide: Ethyl 4-amino-3-nitrobenzoate Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4-amino-3-nitrobenzoate

Cat. No.: B1352125

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **Ethyl 4-amino-3-nitrobenzoate** (CAS No. 76918-64-4). The information is compiled to ensure safe laboratory practices and emergency preparedness for professionals working with this compound.

Chemical Identification

Identifier	Value
Chemical Name	Ethyl 4-amino-3-nitrobenzoate
CAS Number	76918-64-4
Molecular Formula	C ₉ H ₁₀ N ₂ O ₄
Synonyms	Benzoic acid, 4-amino-3-nitro-, ethyl ester

Hazard Identification and Classification

Ethyl 4-amino-3-nitrobenzoate is considered a hazardous substance. To the best of current knowledge, the toxicological properties of this compound have not been fully investigated.^[1] It is classified as an irritant and may be harmful if ingested or inhaled.^[1] The material is irritating to mucous membranes and the upper respiratory tract.^[1]

GHS Hazard Statements:

Code	Statement
H302	Harmful if swallowed.
H312	Harmful in contact with skin.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H332	Harmful if inhaled.
H335	May cause respiratory irritation.

Precautionary Statements:

A comprehensive list of precautionary statements for handling **Ethyl 4-amino-3-nitrobenzoate** is provided in the table below.

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
P264	Wash thoroughly after handling.[2]
P270	Do not eat, drink or smoke when using this product.[2]
P271	Use only outdoors or in a well-ventilated area.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]

Physical and Chemical Properties

Specific quantitative physical and chemical properties for **Ethyl 4-amino-3-nitrobenzoate** are not readily available in the consulted safety data sheets.

Property	Value
Melting Point/Range	Data not available
Boiling Point/Range	Data not available
Flash Point	Data not available
Autoignition Temperature	Data not available
Solubility	Data not available

Toxicological Information

The toxicological properties of **Ethyl 4-amino-3-nitrobenzoate** have not been fully investigated.^[1] The available information indicates the following potential acute effects:

Exposure Route	Effect
Ingestion	May be harmful. ^[1]
Inhalation	May be harmful and cause irritation to the respiratory tract. ^[1]
Skin Contact	Irritant. ^[1]
Eye Contact	Irritant. ^[1]

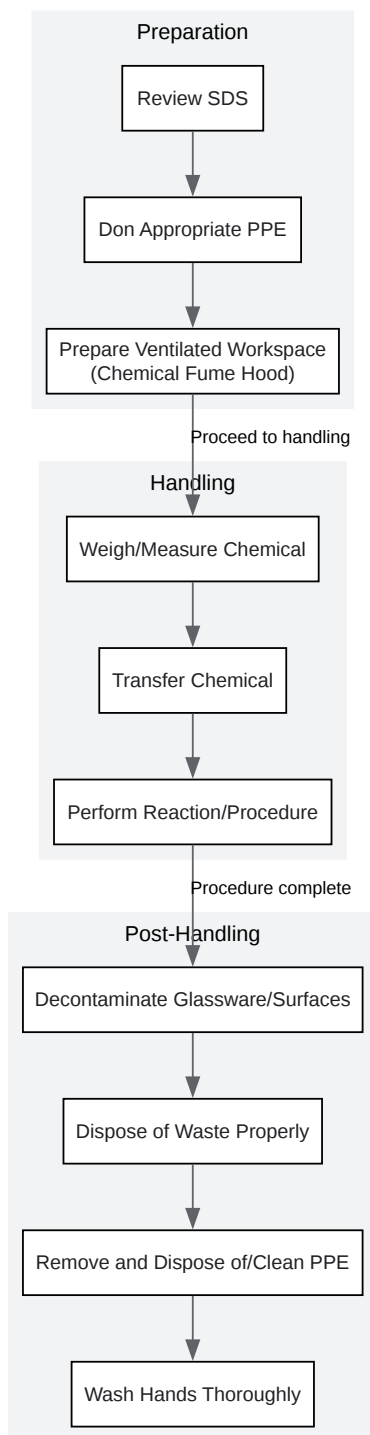
Quantitative Toxicity Data:

Test	Species	Value
LD50 (Oral)	Not available	Not available
LD50 (Dermal)	Not available	Not available
LC50 (Inhalation)	Not available	Not available

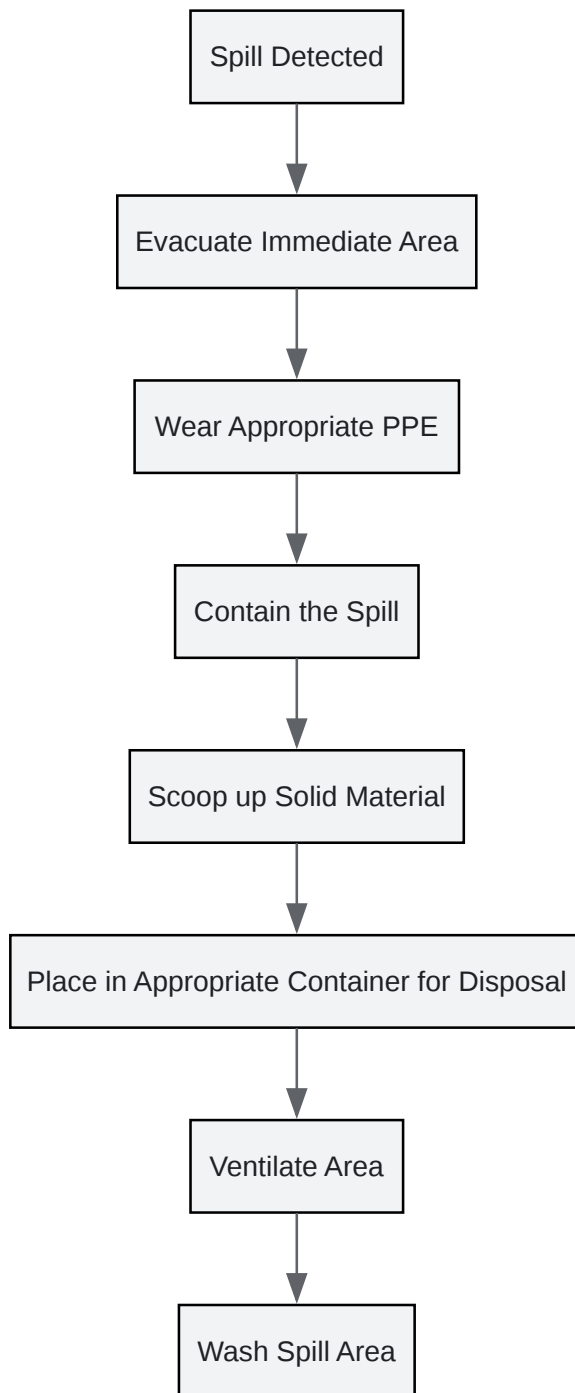
Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure safety. The following diagram outlines the recommended workflow for handling **Ethyl 4-amino-3-nitrobenzoate**.

Safe Handling Workflow for Ethyl 4-amino-3-nitrobenzoate



Accidental Release Response Workflow

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References

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- To cite this document: BenchChem. [In-Depth Technical Guide: Ethyl 4-amino-3-nitrobenzoate Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1352125#ethyl-4-amino-3-nitrobenzoate-safety-data-sheet-and-handling-precautions]

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